

Spectroscopic and Structural Elucidation of Globosuxanthone A: A Technical Guide

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Compound of Interest

Compound Name: Globosuxanthone A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Globosuxanthone A**, a dihydroxanthone isolated from the endophytic fungus *Chaetomium globosum*. The compound has demonstrated significant antifungal and anticancer activities, making it a molecule of interest for further investigation in drug discovery and development. This document details its mass spectrometry and nuclear magnetic resonance data, along with the experimental protocols utilized for its isolation and characterization.

Introduction

Globosuxanthone A is a secondary metabolite produced by *Chaetomium globosum*, a fungus known for producing a diverse array of bioactive compounds. Isolated from a strain inhabiting the rhizosphere of the Sonoran desert plant *Opuntia leptocaulis*, **Globosuxanthone A** has shown potent cytotoxic effects against several human solid tumor cell lines. Its structure was elucidated through extensive spectroscopic analysis, including mass spectrometry and one- and two-dimensional nuclear magnetic resonance, with its relative stereochemistry confirmed by X-ray crystallography[1].

Mass Spectrometry Data

High-resolution mass spectrometry was crucial in determining the molecular formula of **Globosuxanthone A**.

Table 1: Mass Spectrometry Data for **Globosuxanthone A**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Deduced Molecular Formula
HRESIMS	273.0711 [M+H] ⁺	C ₁₅ H ₁₂ O ₅

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The structural framework of **Globosuxanthone A** was established through detailed analysis of its ¹H and ¹³C NMR spectra, including 2D NMR experiments such as COSY, HMQC, and HMBC. The data presented here was recorded in acetone-d₆.

Table 2: ¹H NMR Spectroscopic Data for **Globosuxanthone A** (500 MHz, acetone-d₆)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) in Hz
1-OH	12.91	s	
2	4.67	dd	11.5, 4.0
3α	2.15	m	
3β	2.45	m	
4	7.25	t	8.0
5	6.84	d	8.5
6	7.62	t	8.0
8	11.01	br s	
10a	10.87	s	
4a-OH	3.52	d	4.0

Table 3: ¹³C NMR Spectroscopic Data for **Globosuxanthone A** (125 MHz, acetone-d₆)

Position	Chemical Shift (δ) ppm
1	163.7
1a	109.1
2	70.2
3	40.1
4	137.4
4a	76.1
5	116.1
6	137.9
7	121.1
8	162.2
8a	108.8
9	182.2
9a	152.0
10a	108.1

Experimental Protocols

The isolation and characterization of **Globosuxanthone A** involved a series of chromatographic and spectroscopic techniques.

Fungal Fermentation and Extraction

The producing fungus, *Chaetomium globosum*, was cultured on potato dextrose agar. Large-scale fermentation was carried out in a liquid medium, followed by extraction of the culture broth with ethyl acetate (EtOAc). The resulting crude extract was then subjected to bioassay-guided fractionation.

Isolation of Globosuxanthone A

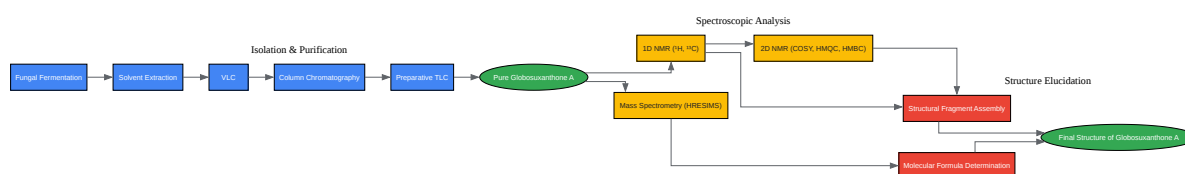
The EtOAc extract was fractionated using vacuum liquid chromatography (VLC) over silica gel, eluting with a gradient of solvents of increasing polarity. The cytotoxic fractions were further purified by repeated column chromatography and preparative thin-layer chromatography to yield pure **Globosuxanthone A**.

Spectroscopic Analysis

- NMR Spectroscopy: ^1H , ^{13}C , and 2D NMR spectra were acquired on a Bruker DRX-500 spectrometer. Chemical shifts are reported in parts per million (ppm) and are referenced to the solvent signals of acetone- d_6 .
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed on a suitable mass spectrometer to determine the accurate mass and molecular formula.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like **Globosuxanthone A**.



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Caption: Workflow for the isolation and structural elucidation of **Globosuxanthone A**.

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References

- 1. A new dihydroxanthone from a plant-associated strain of the fungus *Chaetomium globosum* demonstrates anticancer activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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